

Technical Guide: 4-Iodoanisole (CAS 696-62-8)

Safety & Handling

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Compound of Interest

Compound Name: *1-(4-Iodophenyl)-4-methoxybenzene*

Cat. No.: *B14021408*

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Executive Summary

In the landscape of medicinal chemistry and drug discovery, 4-Iodoanisole (CAS 696-62-8) serves as a pivotal aryl halide building block. Its utility is defined by the lability of the C–I bond, making it a prime electrophile for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck).

However, its operational simplicity masks specific stability hazards—primarily photolytic deiodination—that can compromise reaction yields and introduce impurities. This guide synthesizes the Safety Data Sheet (SDS) parameters with practical, field-proven handling protocols to ensure both personnel safety and experimental integrity.

Physicochemical Profile & Hazard Identification

Critical Constants

The following data aggregates standard physicochemical properties relevant to process safety and handling.

Property	Value	Operational Note
CAS Number	696-62-8	
Molecular Formula	C ₇ H ₇ IO	
Molecular Weight	234.03 g/mol	
Physical State	Solid (Crystalline Powder)	Dust generation hazard.[1][2]
Color	Off-white to brown	Brown indicates free iodine (decomposition).
Melting Point	50–53 °C	Low MP; may fuse/clump in warm storage.
Boiling Point	237 °C	High boiling point; low volatility at RT.[3]
Solubility	Ethanol, Ether, Chloroform	Insoluble in water.[4] Lipophilic nature aids skin absorption.
Flash Point	> 110 °C	Combustible but not flammable.

GHS Hazard Classification

While 4-Iodoanisole is not classified as acutely toxic (Category 1-3) by many agencies, it acts as a significant irritant. The iodine moiety contributes to its potential for skin sensitization and respiratory irritation.

- Signal Word:WARNING
- Pictogram: GHS07 (Exclamation Mark)

Hazard Code	Hazard Statement	Mechanism of Action
H315	Causes skin irritation	Lipophilic ether tail facilitates dermal penetration; aryl iodide can interact with epidermal proteins.
H319	Causes serious eye irritation	Mechanical abrasion (crystals) and chemical irritation from hydrolysis products.
H335	May cause respiratory irritation	Inhalation of dusts triggers mucosal inflammation.
H411*	Toxic to aquatic life (Long-lasting)	Note: Classification varies by vendor. Treat as marine pollutant due to iodine persistence.

Storage, Stability, and Degradation Logic[1][2]

The Photolytic Instability Mechanism

The carbon-iodine (C–I) bond is the weakest among common aryl halides (Bond Dissociation Energy ~ 65 kcal/mol). Upon exposure to UV or visible light, 4-Iodoanisole undergoes homolytic cleavage, generating an aryl radical and a free iodine radical.

- Consequence: The liberation of elemental iodine () turns the sample brown and can poison sensitive metal catalysts (e.g., Pd(0)) in subsequent reactions.

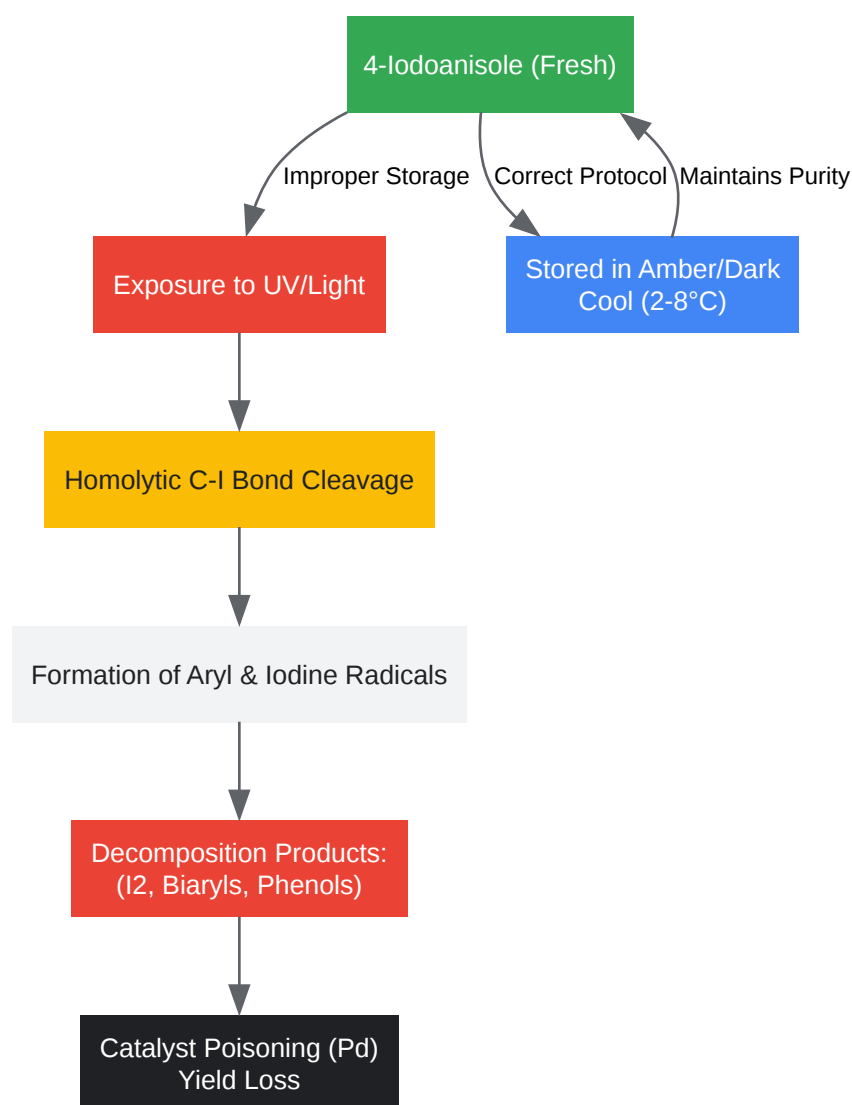
Storage Protocol[2]

- Container: Amber glass vials or opaque HDPE jars.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if long-term storage (>3 months) is required to prevent oxidative degradation of the ether moiety.

- Temperature: Cool, dry place (2–8 °C recommended to prevent melting/fusing, though RT is chemically stable).

Visualizing the Degradation Pathway

The following diagram illustrates the decision logic for storage and the chemical consequences of improper handling.



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Figure 1: Degradation pathway of 4-Iodoanisole showing the critical impact of light exposure on chemical integrity.

Application Safety: Suzuki-Miyaura Cross-Coupling

Context: The most common application of 4-Iodoanisole is coupling with boronic acids. This section details a self-validating protocol that integrates safety checks directly into the workflow.

Reagents & Hazards

- 4-Iodoanisole: Irritant, light-sensitive.[\[2\]](#)[\[4\]](#)
- Phenylboronic Acid: Irritant.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Pd(PPh₃)₄ (Catalyst): Air-sensitive, toxic (heavy metal).
- Base (K₂CO₃/Na₂CO₃): Corrosive eye damage risk.
- Solvent (Dioxane/Water or DMF): Flammable, potential carcinogen (Dioxane).

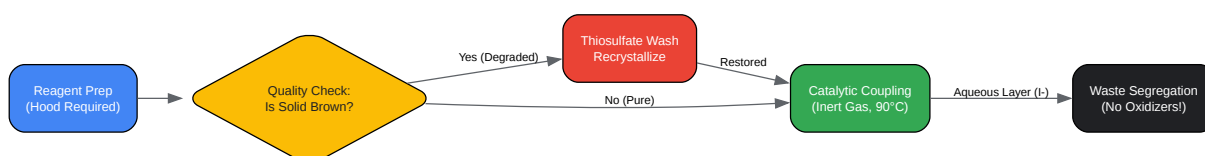
Integrated Safety Protocol

Objective: Synthesis of 4-Methoxybiphenyl via Suzuki Coupling.

- Pre-Reaction Check (The "Brown Test"):
 - Inspect 4-Iodoanisole.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) If the powder is dark brown, it contains free iodine.
 - Correction: Wash the solid with a 5% aqueous sodium thiosulfate solution to reduce back to iodide, then recrystallize from ethanol before use.
- Loading (Inert Atmosphere):
 - Weigh 4-Iodoanisole (1.0 eq) and Arylboronic acid (1.1 eq) in a fume hood to manage dust.
 - Add Catalyst (typically 1–5 mol%) last or under a counter-flow of Nitrogen to prevent catalyst deactivation.
- Reaction Monitoring:

- Heat to 80–90 °C.
- Safety Note: Do not seal the vessel completely unless using a pressure-rated microwave vial. Carbonates release gas upon acidification or thermal decomposition, creating pressure hazards.
- Quenching & Workup:
 - Cool to room temperature.[4][10]
 - Iodide Waste Management: The aqueous layer will contain inorganic iodides (NaI/KI). Do not mix with strong oxidizers (bleach/peroxides) in the waste stream, as this will regenerate toxic elemental iodine fumes ().

Reaction Workflow Diagram



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Figure 2: Operational workflow for Suzuki coupling emphasizing the critical purity check and waste segregation steps.

Toxicology & Exposure Controls

Toxicological Insights

While specific LD50 data for 4-Iodoanisole is often cited as "Not Available" in standard databases, structural activity relationship (SAR) analysis suggests:

- Metabolism: Likely undergoes O-demethylation to 4-iodophenol, a known cytotoxic agent.
- Thyroid Interaction: Iodinated aromatics can mimic thyroid hormones (T3/T4), potentially disrupting endocrine function upon chronic exposure.
- Recommendation: Treat as a potential alkylating agent and endocrine disruptor.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (min 0.11 mm thickness)	Good resistance to solid particulates. If dissolved in DCM/Chloroform, use PVA or laminate gloves.
Respiratory	N95 / P2 Dust Mask	Essential during weighing to prevent inhalation of irritant dust.
Eye Protection	Chemical Goggles	Safety glasses are insufficient if fine dust generation is possible.
Body	Lab Coat (Cotton/Poly)	Standard protection against solid contact.

Emergency Response Protocols

First Aid

- Eye Contact: Rinse immediately with water for 15+ minutes.^[2] Critical: Lift eyelids to remove trapped crystals.
- Skin Contact: Wash with soap and water.^{[6][9]} If brown staining (iodine) appears, use a dilute thiosulfate solution or polyethylene glycol (PEG) to solubilize the iodine.
- Inhalation: Move to fresh air. If wheezing occurs (reactive airway irritation), seek medical attention.

Spill Management

- Isolate: Evacuate non-essential personnel.
- Protect: Don N95 mask and goggles.
- Contain: Sweep up carefully to avoid dust generation.[2][6][9]
- Clean: Wipe surface with a 10% Sodium Thiosulfate solution. This neutralizes any iodine liberated during the spill and turns the residue colorless.

References

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